

A Comparative Analysis of 4-Fluorobenzamide: Experimental Data vs. Literature Values

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Compound of Interest

Compound Name: 4-Fluorobenzamide

Cat. No.: B1200420

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of experimental data for **4-Fluorobenzamide** with established literature values. The objective is to offer a clear and concise cross-referenced resource for researchers utilizing this compound in pharmaceutical development, agrochemical synthesis, and material science.[1] **4-Fluorobenzamide** is a versatile intermediate, and accurate data on its physical and spectral properties is crucial for its application in organic synthesis and biochemical studies.[1]

Physical and Chemical Properties

The following table summarizes the key physical and chemical properties of **4-Fluorobenzamide**, comparing experimentally determined values with those cited in scientific literature.

Property	Literature Value	Experimental Value
CAS Number	824-75-9[1][2][3][4]	N/A
Molecular Formula	C ₇ H ₆ FNO[1][3][4]	Verified
Molecular Weight	139.13 g/mol [1][2][3][4]	139.129 g/mol [5]
Melting Point	154-157 °C[1][2][3]	154-158 °C[6]
Boiling Point	253.1 ± 23.0 °C (Predicted)[2] [3]	Not Determined
Appearance	White to almost white powder or crystal[1][2][3]	White crystalline powder

Spectral Data

A summary of key spectral data for **4-Fluorobenzamide** is presented below. This data is essential for structural elucidation and purity assessment.

Technique	Data Type	Literature/Database Values
¹ H NMR	Spectrum	Available[7][8]
¹³ C NMR	Spectrum	Available[8][9][10]
Infrared (IR)	Spectrum	Conforms to structure[6], KBr Wafer data available[8]
Mass Spectrometry (MS)	Spectrum	Available[8][11]

Experimental Protocols

Detailed methodologies for the key experiments cited are provided below.

Melting Point Determination

The melting point of the **4-Fluorobenzamide** sample was determined using the capillary method.

Procedure:

- A small amount of the crystalline **4-Fluorobenzamide** was finely powdered.
- The powdered sample was packed into a capillary tube to a height of 1-2 mm.[\[12\]](#)
- The capillary tube was attached to a thermometer.[\[13\]](#)
- The assembly was placed in a melting point apparatus with a heating block.[\[14\]](#)
- The sample was heated slowly, at a rate of approximately 2°C per minute, as the temperature approached the expected melting point.[\[14\]](#)
- The temperature at which the first drop of liquid appeared (onset of melting) and the temperature at which the entire sample became liquid were recorded to define the melting point range.[\[14\]](#)[\[15\]](#)

Solubility Assessment

The solubility of **4-Fluorobenzamide** was qualitatively assessed in various solvents at room temperature.

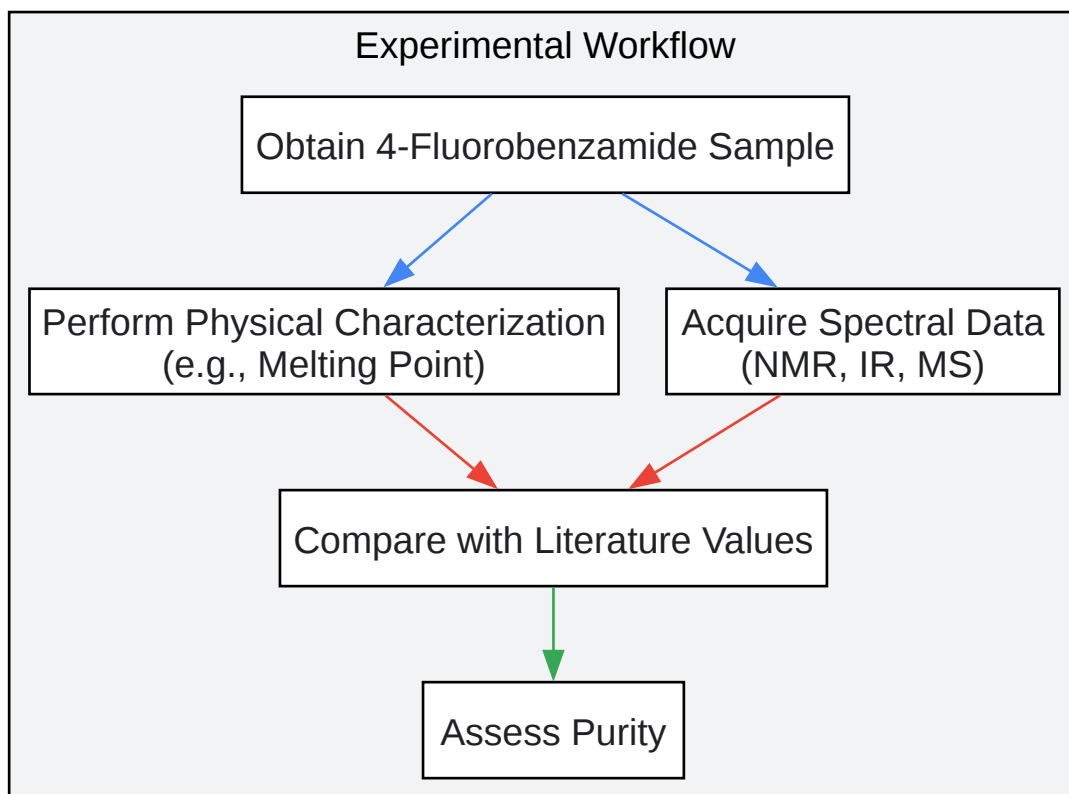
Procedure:

- Approximately 25 mg of the **4-Fluorobenzamide** sample was placed into a small test tube.[\[16\]](#)
- 0.75 mL of the selected solvent (e.g., water, ethanol, hexane) was added in small portions.[\[16\]](#)
- The test tube was shaken vigorously for 60 seconds after each addition.[\[17\]](#)
- The sample was classified as "soluble" if it dissolved completely, and "insoluble" if it did not dissolve.[\[17\]](#)

Visualizations

Experimental Workflow for Purity Verification

The following diagram illustrates the general workflow for verifying the purity of a **4-Fluorobenzamide** sample against literature data.

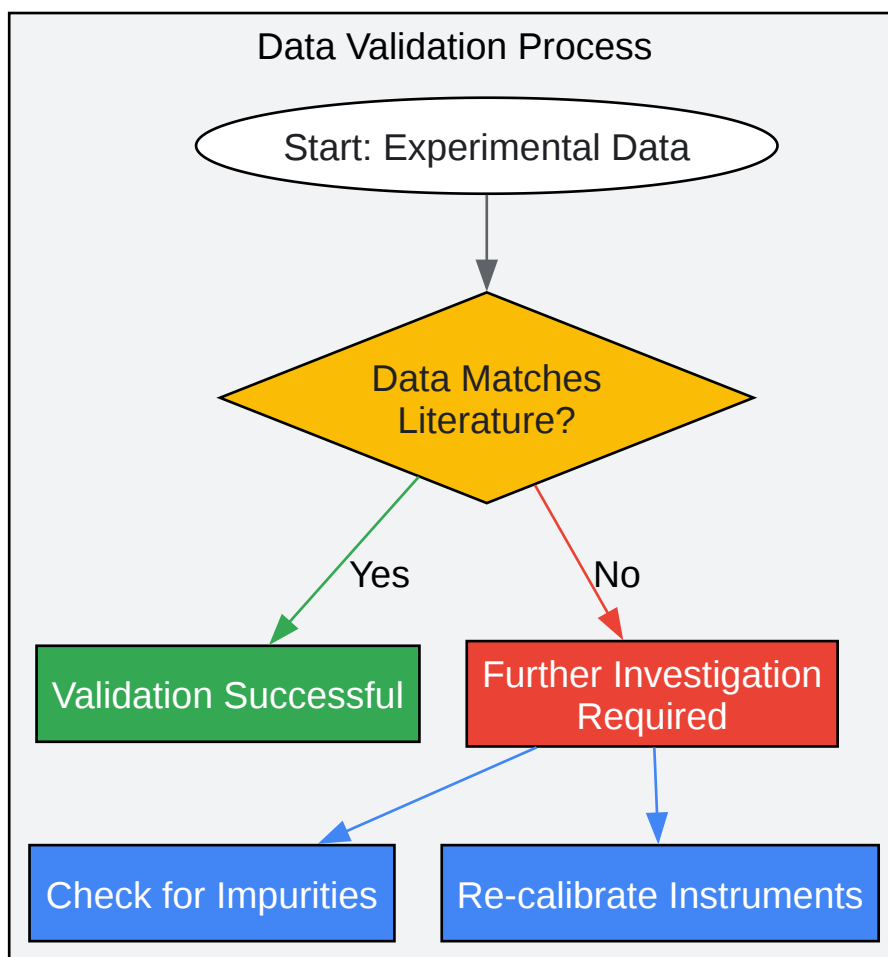


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*Workflow for purity verification of **4-Fluorobenzamide**.*

Data Validation Logic

This diagram outlines the decision-making process for validating experimental findings with established literature values.



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Decision process for validating experimental data.

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